

Unveiling the Molecular Weight of Cyclic Diethylene Glycol Adipate

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Compound of Interest

Compound Name: 1,4,7-Trioxacyclotridecane-8,13-dione

Cat. No.: B114209

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For researchers, scientists, and professionals in drug development, a precise understanding of a compound's molecular characteristics is fundamental. This guide provides a focused analysis of the molecular weight and key chemical identifiers for Cyclic Diethylene Glycol Adipate.

Cyclic Diethylene Glycol Adipate, a distinct chemical entity, possesses a molecular weight of approximately 216.23 g/mol ^[1] This value is derived from its chemical formula, C₁₀H₁₆O₅.^[1] The compound is also known by several synonyms, including Adipic Acid Cyclic Diester with Diethylene Glycol and Diethylene Glycol Cyclic Adipate, and is assigned the CAS Number 6607-34-7.^[1]

Chemical and Physical Properties

A summary of the key quantitative data for Cyclic Diethylene Glycol Adipate is presented in the table below for straightforward reference and comparison.

Property	Value	Source(s)
Molecular Weight	216.23 g/mol	[1]
Molecular Formula	C ₁₀ H ₁₆ O ₅	[1]
CAS Number	6607-34-7	[1]
Synonyms	Adipic Acid Cyclic Diester with Diethylene Glycol, Diethylene Glycol Cyclic Adipate	[1]

Structural Representation

To visualize the molecular structure of Cyclic Diethylene Glycol Adipate, the following diagram illustrates the connectivity of its constituent atoms.

Molecular Structure of Cyclic Diethylene Glycol Adipate

Methodologies

The determination of the molecular weight of Cyclic Diethylene Glycol Adipate is based on standard analytical chemistry principles. The molecular formula is first established through techniques such as mass spectrometry and elemental analysis. Following the confirmation of the molecular formula (C₁₀H₁₆O₅), the molecular weight is calculated by summing the atomic weights of each constituent atom.

Experimental Protocol for Molecular Weight Calculation:

- Obtain Atomic Weights: The standard atomic weights of Carbon (C), Hydrogen (H), and Oxygen (O) are utilized (approximately 12.011 u, 1.008 u, and 15.999 u, respectively).
- Summation of Atomic Weights: The number of atoms of each element in the molecular formula is multiplied by its respective atomic weight.
 - $(10 \times \text{Atomic Weight of C}) + (16 \times \text{Atomic Weight of H}) + (5 \times \text{Atomic Weight of O})$
 - $(10 \times 12.011) + (16 \times 1.008) + (5 \times 15.999) = 120.11 + 16.128 + 79.995 = 216.233 \text{ g/mol}$.

- Final Molecular Weight: The sum provides the calculated molecular weight of the compound.

Note: The request for detailed experimental protocols for signaling pathways is not applicable to the determination of the molecular weight of a single chemical compound.

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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
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